

Safety Data Sheet (SDS) and hazard classification for this compound

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Compound of Interest

Compound Name: 4-(Cyclopropylmethoxy)-3,5-dimethylbenzaldehyde

CAS No.: 883524-60-5

Cat. No.: B1438903

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Topic: Risk-Based Hazard Classification & SDS Authoring for High-Potency APIs Reference Case Study: Cyclophosphamide (CAS: 50-18-0) Content Type: Technical Guidance for Drug Development Professionals

Part 1: The Strategic Imperative

In pharmaceutical Research & Development (R&D), the Safety Data Sheet (SDS) is often treated as a compliance afterthought. This is a critical error. For Novel Chemical Entities (NCEs), the SDS is the primary line of defense between a researcher and an unknown, potentially lethal biological mechanism.

The "Default to Hazardous" Protocol: In the absence of definitive toxicological data, drug development professionals must adopt a precautionary principle. Unlike industrial chemicals where "no data" often implies "no hazard" (incorrectly), in pharma, "no data" implies "assume high potency until proven otherwise."

- **Scientific Reality:** A compound designed to kill tumor cells (cytotoxic) or alter gene expression (genotoxic) at nanomolar concentrations is, by definition, a hazardous substance in an occupational setting.
- **The Gap:** Standard GHS (Globally Harmonized System) classification relies on established LD50/LC50 data.^[1] NCEs often lack this. Therefore, we must integrate Occupational Exposure Banding (OEB) with GHS principles to create a robust safety profile.

Part 2: The Classification Logic (The "Brain")

To author a defensible SDS for a high-potency compound, we follow a tiered logic flow. We will apply this logic to our reference compound, Cyclophosphamide, a potent alkylating agent used in chemotherapy.

Acute Toxicity (The Lethality Threshold)

- **Mechanism:** We look for the LD50 (Lethal Dose, 50%).
- **Data for Cyclophosphamide:** Oral LD50 in rats is ~100 mg/kg.
- **GHS Logic:**
 - Category 1: < 5 mg/kg (Fatal)
 - Category 2: 5–50 mg/kg (Fatal)
 - Category 3: 50–300 mg/kg (Toxic)
 - Category 4: 300–2000 mg/kg (Harmful)
- **Classification:** Acute Tox. 3 (Oral).^{[2][3]}
- **Signal Word:** DANGER.
- **Hazard Statement:** H301: Toxic if swallowed.^{[2][3][4]}

CMR Hazards (Carcinogenic, Mutagenic, Reprotoxic)

This is the most critical section for pharmaceutical APIs.

- Germ Cell Mutagenicity:
 - Evidence: Cyclophosphamide is a known alkylating agent that cross-links DNA. Positive in Ames test and in vivo micronucleus assays.
 - Classification: Muta. 1A (Known to induce heritable mutations in humans).
 - Statement: H340: May cause genetic defects.[\[3\]](#)[\[5\]](#)
- Carcinogenicity:
 - Evidence: IARC Group 1 (Carcinogenic to humans). Secondary malignancies (e.g., bladder cancer, leukemia) are well-documented side effects.
 - Classification: Carc. 1A.
 - Statement: H350: May cause cancer.[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)
- Reproductive Toxicity:
 - Evidence: Teratogenic in multiple species; causes fetal malformations and infertility in humans.
 - Classification: Repro. 1A.
 - Statement: H360FD: May damage fertility.[\[5\]](#) May damage the unborn child.[\[3\]](#)[\[5\]](#)

Specific Target Organ Toxicity (STOT)

- Repeated Exposure (RE): Chronic exposure targets the bone marrow (myelosuppression) and bladder (hemorrhagic cystitis).
- Classification: STOT RE 1.
- Statement: H372: Causes damage to organs (Bone Marrow, Bladder) through prolonged or repeated exposure.

Part 3: Occupational Exposure Banding (The "Shield")

When an Occupational Exposure Limit (OEL) has not yet been calculated (common for NCEs), we assign an Occupational Exposure Band (OEB).

The Calculation (Self-Validating System): For a compound like Cyclophosphamide, we calculate a provisional OEL using the No Observed Adverse Effect Level (NOAEL) from the most sensitive species.

- NOAEL: ~0.5 mg/kg/day (based on lowest therapeutic dose causing myelosuppression).
- BW (Body Weight): 70 kg.
- Uncertainty Factors (U):
 - (Interspecies): 10
 - (Intraspecies): 10
 - (Short-term to Chronic): 10
 - (Volume of air breathed): 10 m³/shift.
- Rough Estimate:
or
.

Band Assignment:

- Band 1: > 1000

(Low Hazard)
- Band 2: 100–1000
- Band 3: 10–100

- Band 4: 1–10

(High Potency)

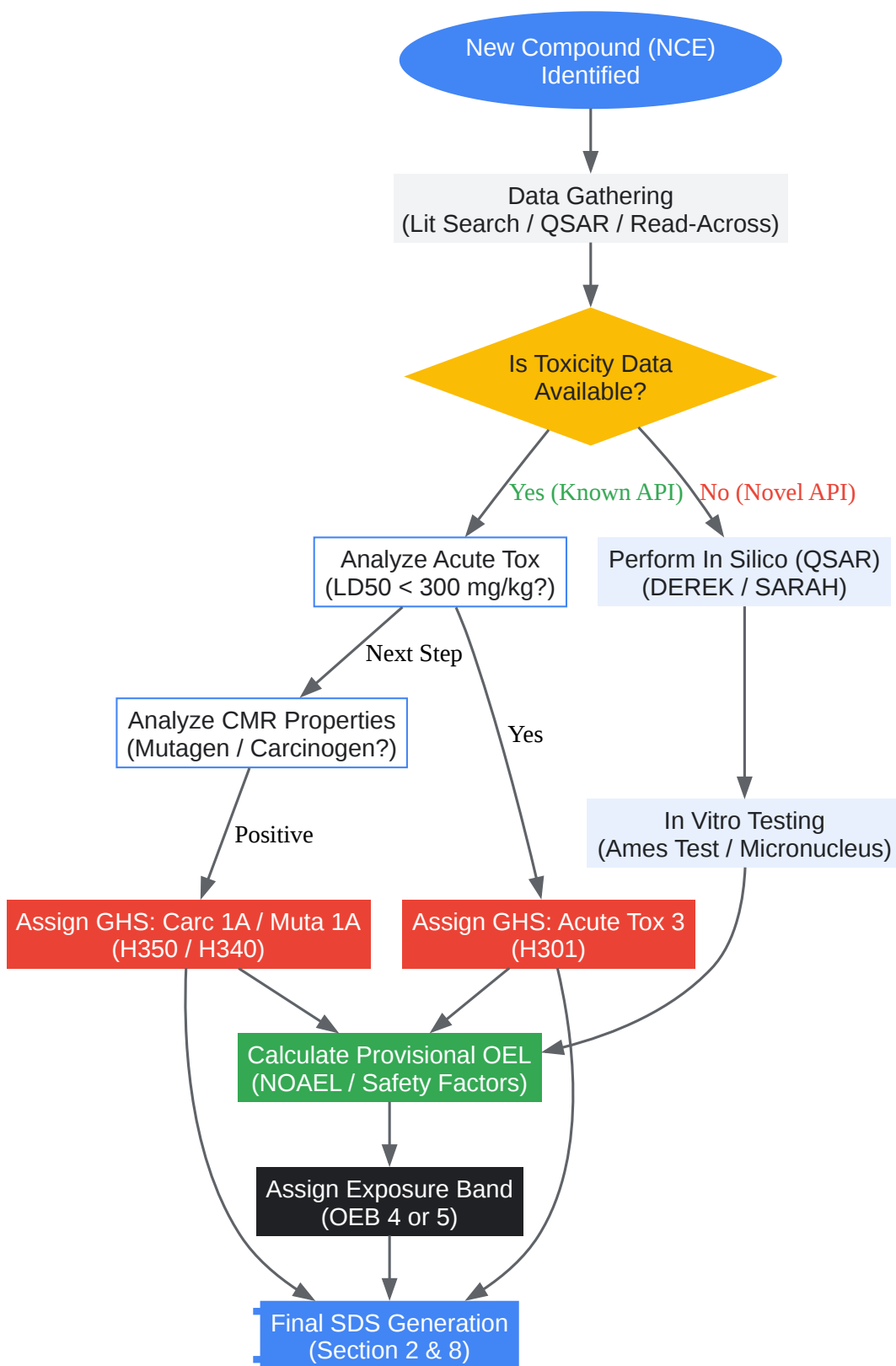
- Band 5: < 1

(Extreme Potency)

Result: Cyclophosphamide typically falls into Band 4 or Band 5 (depending on the specific corporate banding system), requiring Closed System Transfer Devices (CSTD) and HEPA filtration.

Part 4: Visualizing the Workflow

The following diagram illustrates the decision matrix for classifying a Novel Chemical Entity (NCE) like Cyclophosphamide.



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Caption: Decision logic for classifying High-Potency APIs, moving from data gathering to GHS assignment and OEB determination.

Part 5: Reference SDS Data (Cyclophosphamide)

Below is the synthesized data structure for the SDS, compliant with OSHA HCS 2012 and EU CLP.

Section 2: Hazard Identification

Element	Classification	GHS Code	Hazard Statement
Pictograms	Skull & Crossbones, Health Hazard	GHS06, GHS08	N/A
Signal Word	DANGER	N/A	N/A
Acute Tox	Oral Category 3	H301	Toxic if swallowed.[2] [3][4][6]
Genotoxicity	Muta.[2][3][6][7] Category 1A	H340	May cause genetic defects.[3][5][6]
Carcinogenicity	Carc.[2][3][4][5][6][7] Category 1A	H350	May cause cancer.[3] [4][6]
Reprotox	Repro. Category 1A	H360FD	May damage fertility. [5][6] May damage the unborn child.[3][5]
Lactation	Effects on Lactation	H362	May cause harm to breast-fed children.[3] [5]
STOT-RE	Category 1	H372	Causes damage to organs (Bone Marrow) through prolonged or repeated exposure.[3] [6]

Section 8: Exposure Controls / Personal Protection

- Engineering Controls: Process must be fully enclosed (Isolator or Class III BSC). No open handling on benchtop. Negative pressure room required.
- Respiratory Protection: If engineering controls fail, a Powered Air Purifying Respirator (PAPR) with P100/HEPA cartridges is mandatory.
- Skin Protection: Double gloving (Nitrile/Neoprene) tested against permeation of chemotherapy drugs (ASTM D6978).

Part 6: Experimental Protocols for Validation

If you are synthesizing a novel analogue of this compound, you cannot assume the data is identical. You must validate using these tiered assays:

- In Silico Assessment (Tier 1):
 - Protocol: Run structure through Derek Nexus or Sarah Nexus.
 - Goal: Identify structural alerts for mutagenicity (e.g., nitrogen mustard group).
 - Pass/Fail: If positive, treat as Mutagenic Category 2 until proven otherwise.
- The Ames Test (Tier 2 - OECD 471):
 - Protocol: Treat Salmonella typhimurium strains (TA98, TA100) with the compound +/- S9 metabolic activation.
 - Causality: Assessing if the compound causes reverse mutations (histidine independence).
 - Relevance: A positive Ames test for an alkylating agent strongly correlates with carcinogenicity.
- In Vitro Micronucleus Assay (Tier 3 - OECD 487):
 - Protocol: Expose CHO or TK6 cells to the compound. Stain for chromatin.
 - Goal: Detect clastogenicity (chromosome breakage) or aneugenicity (chromosome loss).

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